

Application Notes: Caffeic Acid Phenethyl Ester (CAPE) in Cancer Cell Line Research

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Compound of Interest

Compound Name: Caffeic Acid Phenethyl Ester

Cat. No.: B1668274

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1. Introduction

Caffeic acid phenethyl ester (CAPE) is a natural bioactive compound derived from honeybee propolis.[1] It has garnered significant scientific interest due to its diverse pharmacological properties, including antioxidant, anti-inflammatory, antiviral, and potent anticancer activities.[1][2][3] In oncology research, CAPE has been shown to selectively induce toxicity and apoptosis in cancer cells while exhibiting minimal effects on normal cells.[4][5] Its multifaceted mechanism of action involves the modulation of numerous critical signaling pathways that regulate cell proliferation, survival, apoptosis, and metastasis.[6][7][8] These characteristics make CAPE a promising candidate for cancer therapy and a valuable tool for studying cancer biology.

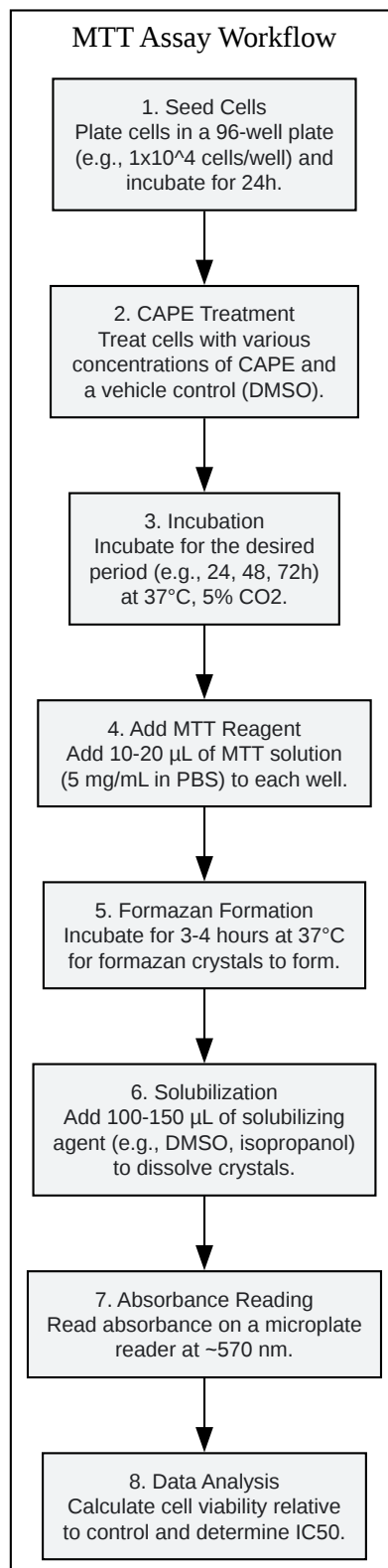
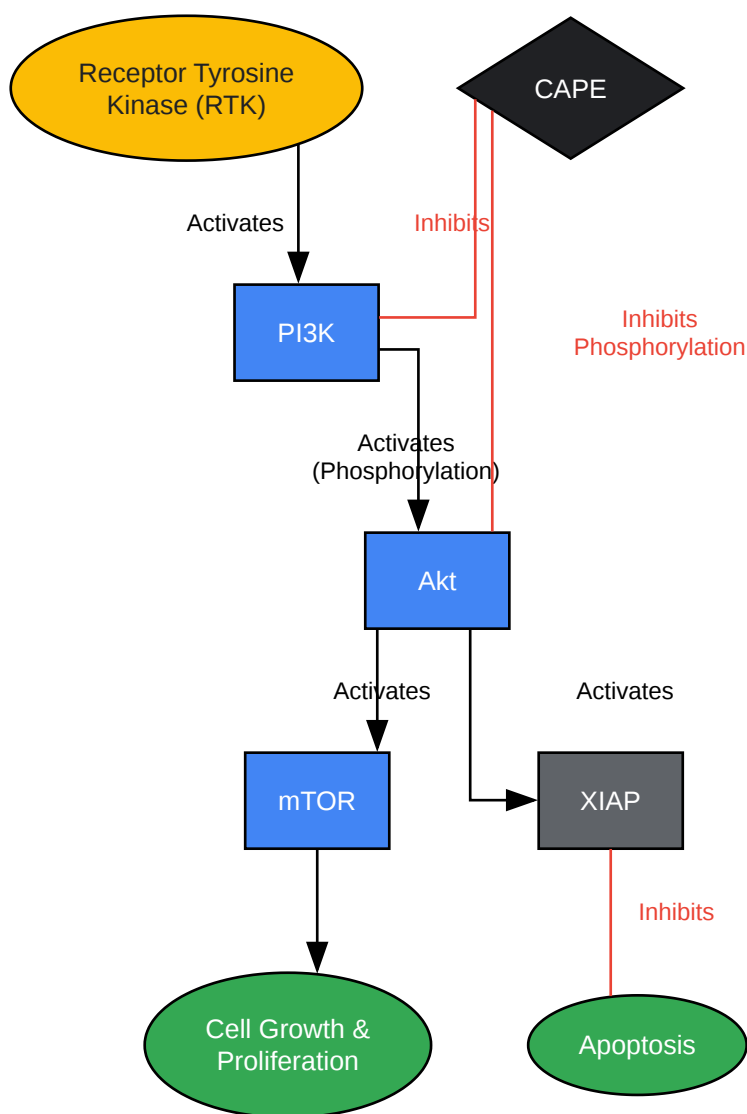
This document provides a comprehensive overview of CAPE's application in cancer cell line research, detailing its mechanisms of action, summarizing its effects on various cancer cell lines, and offering standardized protocols for key experimental procedures.

2. Mechanisms of Action

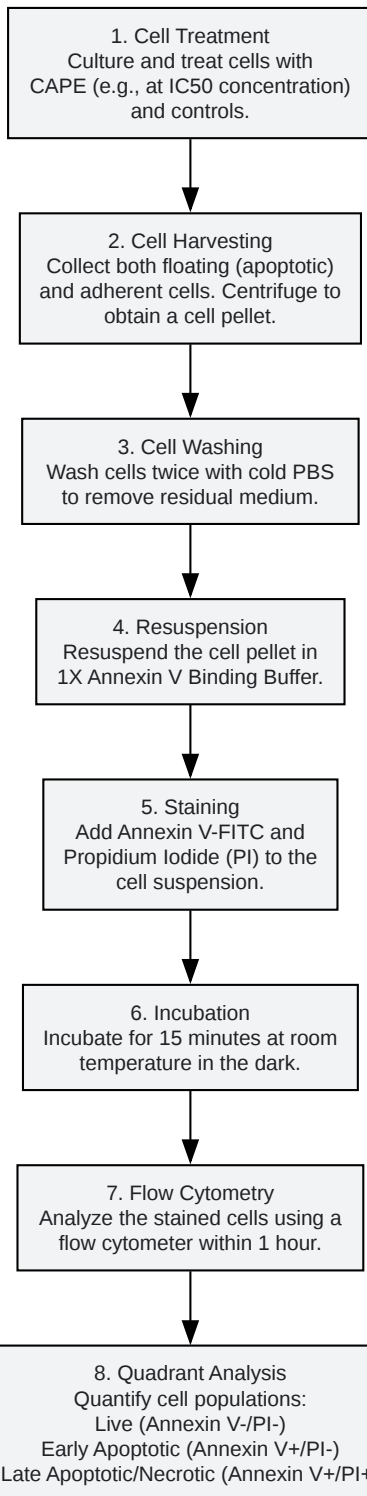
CAPE exerts its anticancer effects by targeting multiple signaling pathways that are often dysregulated in cancer.[9] The primary mechanisms include the inhibition of pro-survival pathways and the activation of pro-apoptotic cascades.

2.1. Inhibition of NF-κB Signaling

Nuclear Factor-kappa B (NF- κ B) is a crucial transcription factor that promotes cancer cell proliferation and survival by upregulating anti-apoptotic genes.[2][10] CAPE is a potent and specific inhibitor of NF- κ B activation.[10][11] It can block the translocation of the p65 subunit of NF- κ B to the nucleus, thereby preventing the transcription of its target genes.[6][11] This inhibition is achieved by preventing the degradation of I κ B α , the inhibitory protein of NF- κ B.[6][12]



Annexin V/PI Apoptosis Assay Workflow

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